

Cross-validation of Fosinopril bioanalytical methods across species

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Compound of Interest

Compound Name: *Fosinopril*

Cat. No.: *B1673572*

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A Comparative Guide to the Cross-Species Bioanalysis of Fosinopril

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of bioanalytical methods for the quantification of **Fosinopril** and its active metabolite, **Fosinoprilat**, in various biological matrices. Due to the limited availability of published, detailed bioanalytical methods for **Fosinopril** in species other than humans and rats, this document focuses on a thorough comparison of the available methodologies for these two species. Information on a radioenzymatic assay applicable to rats, dogs, and monkeys is also included to provide a broader, albeit less detailed, cross-species perspective.

The principles of cross-validation of bioanalytical methods are crucial when comparing pharmacokinetic data across different species. Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) provide guidance on bioanalytical method validation, which includes recommendations for full validation in each species and matrix. While direct cross-validation studies for **Fosinopril** methods across species are not readily available in the literature, this guide serves as a valuable resource by juxtaposing the validated methods, allowing for an assessment of their similarities and differences.

Experimental Protocols

This section details the experimental procedures for the bioanalysis of **Fosinopril** and **Fosinoprilat** in human and rat plasma, as described in published literature.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) Method for Human Plasma

A highly sensitive and selective LC-MS/MS method has been developed for the simultaneous determination of **Fosinopril** and its active metabolite, **Fosinoprilat**, in human plasma.

- **Sample Preparation:** Liquid-liquid extraction is employed to isolate the analytes from the plasma matrix.
- **Chromatography:** The separation is achieved on a reversed-phase C8 column using a gradient elution.
- **Detection:** A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in the positive ion mode is used for detection. The analytes are monitored using selected reaction monitoring (SRM).[\[1\]](#)

Ultra-Fast Liquid Chromatography with Tandem Mass Spectrometry (UFLC-MS/MS) Method for Rat Plasma

A rapid and robust UFLC-MS/MS method has been validated for the simultaneous quantification of **Fosinopril** and **Fosinoprilat** in rat plasma.

- **Sample Preparation:** Protein precipitation is utilized for sample clean-up. To prevent the degradation of **Fosinopril** to **Fosinoprilat**, formic acid is added to the plasma samples.
- **Chromatography:** Chromatographic separation is performed on a Welch Ultimate XB-C18 column with a gradient elution.
- **Detection:** Detection is carried out using a tandem mass spectrometer with a positive ion electrospray interface.

Data Presentation

The following tables summarize the quantitative data from the validated bioanalytical methods for **Fosinopril** and **Fosinoprilat** in human and rat plasma.

Table 1: Comparison of LC-MS/MS and UFLC-MS/MS Method Validation Parameters for **Fosinopril**

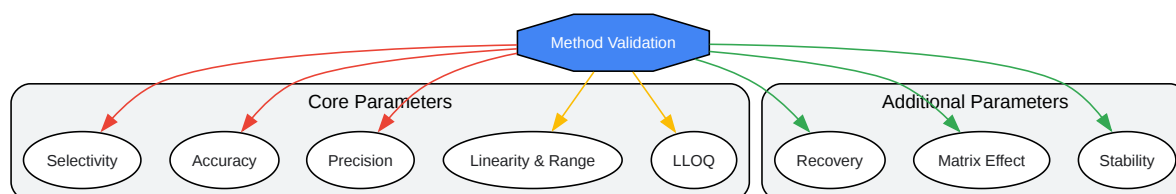
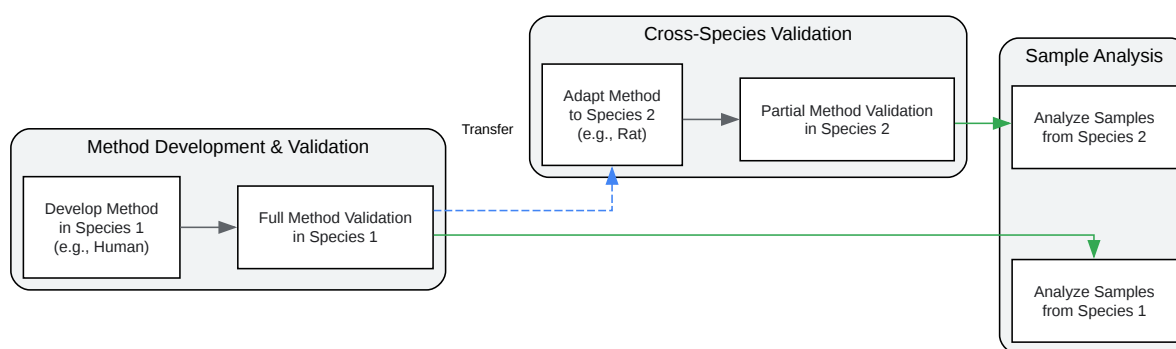
Parameter	Human Plasma (LC-MS/MS)	Rat Plasma (UFLC-MS/MS)
Linearity Range	0.1 - 15.0 ng/mL	0.1 - 150 ng/mL
Lower Limit of Quantification (LLOQ)	0.1 ng/mL[1]	0.1 ng/mL
Precision (RSD%)	Within acceptable limits	Within acceptable limits
Accuracy	Within acceptable limits	Within acceptable limits
Recovery	Not explicitly stated	>95%
Internal Standard	Zaleplon[1]	Stable isotope labeled Fosinopril

Table 2: Comparison of LC-MS/MS and UFLC-MS/MS Method Validation Parameters for **Fosinoprilat**

Parameter	Human Plasma (LC-MS/MS)	Rat Plasma (UFLC-MS/MS)
Linearity Range	1.0 - 700 ng/mL[1]	1 - 1500 ng/mL
Lower Limit of Quantification (LLOQ)	1.0 ng/mL[1]	1 ng/mL
Precision (RSD%)	Within acceptable limits	Within acceptable limits
Accuracy	Within acceptable limits	Within acceptable limits
Recovery	Not explicitly stated	>91%
Internal Standard	Zaleplon[1]	Stable isotope labeled Fosinoprilat

Mandatory Visualization

The following diagrams illustrate key workflows and concepts in the cross-validation of bioanalytical methods.



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References

- 1. Development and validation of liquid chromatography-tandem mass spectrometric method for simultaneous determination of fosinopril and its active metabolite fosinoprilat in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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